

Comprehensive Spectroscopic Profiling of (R)-2-(Boc-amino)-1-(3-indolyl)propane

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Compound of Interest

Compound Name: (R)-2-(Boc-amino)-1-(3-indolyl)propane

Cat. No.: B13384819

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Executive Summary & Compound Identity

Compound Name: (R)-tert-butyl (1-(1H-indol-3-yl)propan-2-yl)carbamate CAS Registry Number: 847199-90-0 Molecular Formula: C

H

N

O

Molecular Weight: 274.36 g/mol

This compound is a critical chiral intermediate in the synthesis of serotonergic modulators and complex indole alkaloids. Its structural integrity hinges on the stability of the acid-labile tert-butyloxycarbonyl (Boc) group and the enantiomeric purity of the

-methyl chiral center.

Structural Verification Framework

The following guide outlines a multi-modal spectroscopic approach. As a Senior Application Scientist, I emphasize not just what the signals are, but why they appear and how to use them to rule out common synthetic impurities (e.g., racemates, deprotected amines, or regioisomers).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural confirmation. The Boc group often induces rotameric broadening at room temperature in CDCl₃

; however, the signals for this aliphatic chain are generally sharp.

¹H NMR Data (400 MHz, CDCl₃)

Solvent Reference:

7.26 ppm

Position / Moiety	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Structural Insight
Indole NH	8.05	br s	1H	-	Exchangeable; shift varies with conc./temp.
Ar-H (C7)	7.61	d	1H	7.8	Characteristic indole doublet.
Ar-H (C4)	7.36	d	1H	8.0	Often overlaps with solvent/other aromatics.
Ar-H (C2)	7.02	d/s	1H	2.2	Diagnostic for 3-substituted indole.
Ar-H (C6)	7.19	t (app)	1H	7.5	Pseudo-triplet typical of indole benzene ring.
Ar-H (C5)	7.11	t (app)	1H	7.5	Upfield of C6 due to electronic effects.
Carbamate NH	4.45	br s	1H	-	Broad due to quadrupole relaxation/H-bonding.
Chiral CH	4.05 – 4.15	m	1H	-	The stereocenter; complexity confirms

adjacent CH

/CH

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Benzylic CH	2.85 – 2.95	m (ABX)	2H	-	Diastereotopic protons due to adjacent chiral center.
Boc CH	1.43	s	9H	-	Intense singlet; integral reference standard.
Chain CH	1.15	d	3H	6.6	Doublet confirms the -methyl structure.

C NMR Data (100 MHz, CDCl₃)

Solvent Reference:

77.16 ppm

- Carbonyl (C=O): 155.3 ppm (Characteristic of Boc carbamate).
- Indole Quaternary (C3a/C7a): 136.2, 127.5 ppm.
- Indole Aromatic CH: 122.1, 121.9, 119.2, 118.8, 111.1 (C7), 110.5 (C3).
- Quaternary Boc (C-O): 79.2 ppm (Disappearance indicates deprotection).
- Chiral Methine (CH): 47.1 ppm.
- Benzylic Methylene (CH

): 30.5 ppm.[1]

- Boc Methyls: 28.4 ppm (Intense signal).
- Chain Methyl: 19.8 ppm.

“

Expert Note: In dynamic NMR studies, the carbamate NH signal may split or broaden due to restricted rotation around the N-C(O) bond. Heating the sample to 50°C in DMSO-

usually coalesces these signals.

Mass Spectrometry (MS) Fragmentation Analysis

High-Resolution Mass Spectrometry (HRMS) using Electrospray Ionization (ESI) in positive mode is the standard for identity confirmation.

Fragmentation Pathway

The Boc group is thermally and collisionally unstable. The primary ionization event yields the protonated molecule

, followed by predictable neutral losses.

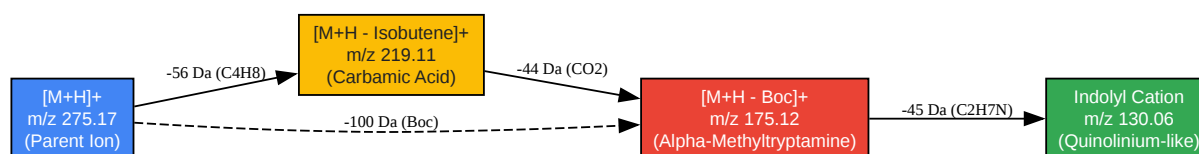


Fig 1. ESI-MS Fragmentation Pathway of (R)-N-Boc- α -methyltryptamine

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[2]

Key Diagnostic Ions

m/z (ESI+)	Identity	Mechanistic Origin
297.16		Sodium adduct; common in non-acidic mobile phases.
275.17		Protonated molecular ion.
219.11		Loss of isobutene (McLafferty rearrangement type).
175.12		Protonated -methyltryptamine core.
130.06		Indole methylene cation (stable aromatic fragment).

Infrared (IR) & UV Spectroscopy[3][4] FTIR (ATR Method)

- 3350 - 3400 cm
: N-H stretch (Indole & Carbamate). The indole NH is typically sharper and higher frequency than the H-bonded amide NH.
- 2970 - 2930 cm
: C-H stretch (Aliphatic methyls of Boc and propyl chain).
- 1680 - 1700 cm
: C=O stretch (Carbamate). Critical Purity Indicator: A shift to >1730 cm suggests ester impurities; loss of this band indicates deprotection.
- 740 cm
: Indole ring breathing (Ortho-disubstituted benzene ring).

UV-Vis (Methanol)

- : 280 nm, 290 nm (shoulder).
- Chromophore: The indole ring system is the sole UV absorber. The molar absorptivity () at 280 nm is approximately 5,500 - 6,000 M cm.
- .

Quality Control & Impurity Profiling

For drug development applications, enantiomeric purity is paramount.

Optical Rotation

- Parameter: Specific Rotation
- Expected Value: Negative (Levorotatory) in ethanol/methanol.
 - (R)-
-methyltryptamine (free base) is typically
(EtOH).
 - The Boc derivative retains this sign but magnitude may vary.
- Protocol: Dissolve 10 mg in 1.0 mL absolute ethanol. Measure at 589 nm (Sodium D-line) at 20°C.

Chiral HPLC Method

To distinguish the (R)-isomer from the (S)-enantiomer.

- Column: Daicel Chiralpak AD-H or OD-H (Amylose/Cellulose based).
- Mobile Phase: Hexane : Isopropanol (90:10) + 0.1% Diethylamine.

- Flow Rate: 1.0 mL/min.
- Detection: UV @ 280 nm.
- Separation: The Boc group enhances interaction with the chiral stationary phase, typically providing baseline resolution ().

Synthesis & Analysis Workflow

The following diagram illustrates the logical flow from synthesis to analytical validation.

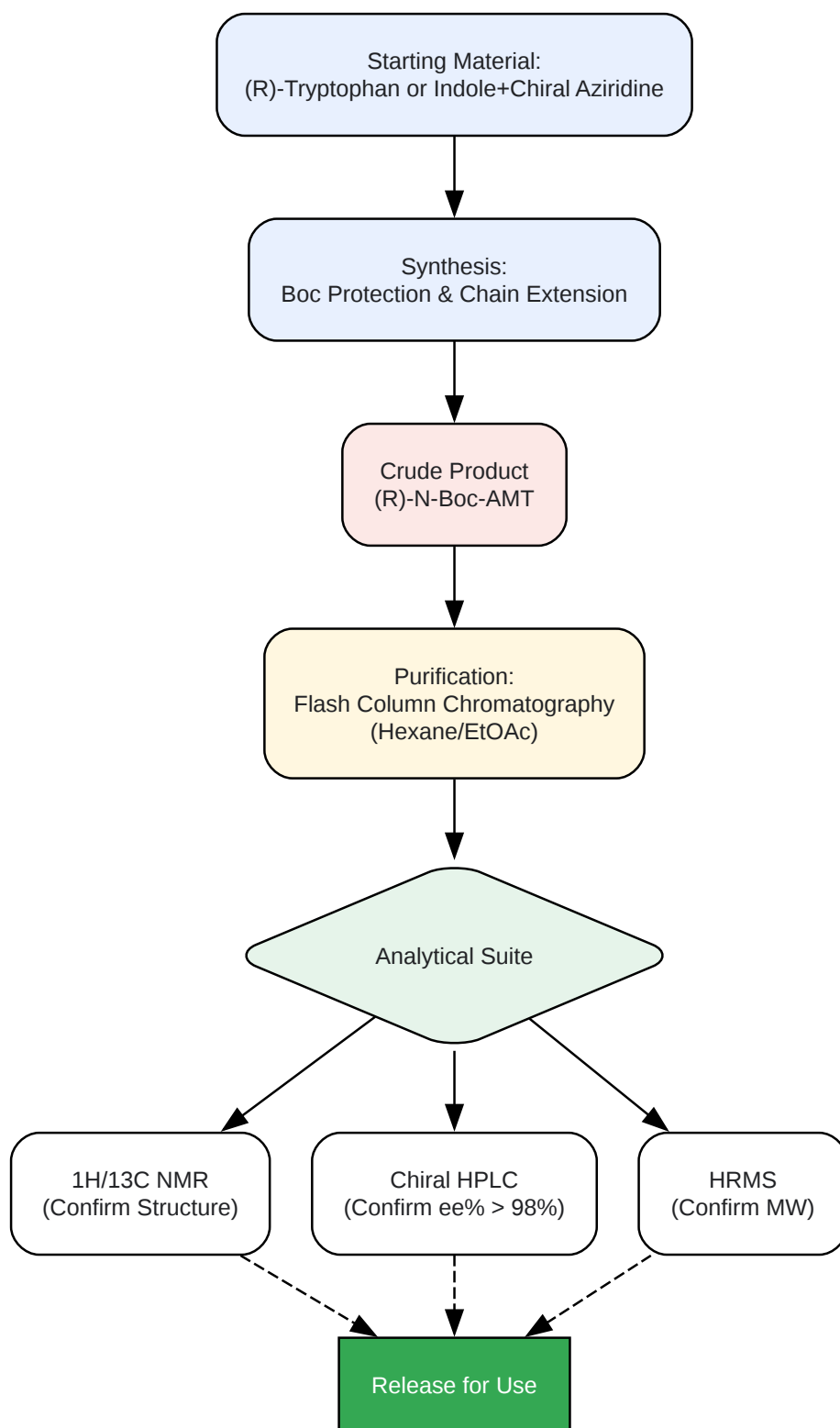


Fig 2. Synthesis and Analytical Validation Workflow

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